

An In-depth Technical Guide to the Physical Properties of Dipropylzinc

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Compound of Interest

Compound Name: *Dipropylzinc*

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Introduction

Dipropylzinc ($C_6H_{14}Zn$) is an organozinc compound that, like other dialkylzinc reagents, is a valuable tool in organic synthesis. Its utility in carbon-carbon bond formation, particularly in the creation of complex organic molecules, makes it a substance of interest to researchers in academia and industry, including those in the field of drug development. A thorough understanding of its physical properties is paramount for its safe handling, effective use in reactions, and for the purification of its products. This guide provides a comprehensive overview of the core physical characteristics of **dipropylzinc**, detailed experimental protocols for their determination, and a visualization of its synthesis pathway.

Core Physical Properties

The physical properties of **dipropylzinc** are summarized in the table below. It is important to note that as an air- and moisture-sensitive compound, the experimental determination of these properties requires specialized techniques.

Property	Value	Source(s)
Molecular Weight	151.6 g/mol	[1]
Appearance	Colorless liquid	[2]
Density	1.080 g/mL at 25 °C	[3]
Melting Point	-25 °C	[2]
25 °C	[3]	
Boiling Point	146 °C	[4]
148 °C	[3]	
Solubility	Soluble in nonpolar organic solvents such as cyclohexane.	[5]
Reactivity	Pyrophoric (ignites spontaneously in air) and reacts violently with water.	[2][3]

Note on Discrepancies: The reported melting and boiling points for **dipropylzinc** show some variation in the literature. This can be attributed to differences in experimental conditions, sample purity, and the method of measurement. For instance, the melting point is cited as both -25 °C and 25 °C.[2][3] Similarly, the boiling point is reported as 146 °C and 148 °C.[3][4] Researchers should be aware of these discrepancies and consider the source of the data when designing experiments.

Experimental Protocols

The air- and moisture-sensitive nature of **dipropylzinc** necessitates the use of specialized techniques, such as Schlenk lines or glove boxes, for all manipulations.[6][7]

Determination of Boiling Point

The boiling point of **dipropylzinc** can be determined using a micro-boiling point method under an inert atmosphere.

Materials:

- Schlenk flask containing **dipropylzinc**
- Small test tube
- Capillary tube, sealed at one end
- Thermometer
- Heating mantle or oil bath
- Inert gas source (e.g., argon or nitrogen)
- Schlenk line apparatus

Procedure:

- Under a positive pressure of inert gas, a small amount (approximately 0.5 mL) of **dipropylzinc** is transferred from the Schlenk flask to the small test tube using a gas-tight syringe.
- A capillary tube, with the open end facing down, is placed inside the test tube.
- The test tube is attached to a thermometer and positioned in a heating mantle or oil bath.
- The apparatus is connected to the Schlenk line to maintain an inert atmosphere.
- The sample is heated slowly. The temperature at which a steady stream of bubbles emerges from the capillary tube is noted.
- The heating is then discontinued, and the sample is allowed to cool slowly.
- The boiling point is the temperature at which the liquid is drawn back into the capillary tube.

[8]

Determination of Density

The density of **dipropylzinc** can be determined by measuring the mass of a known volume of the liquid under an inert atmosphere.

Materials:

- Schlenk flask containing **dipropylzinc**
- Gas-tight syringe of known volume (e.g., 1 mL)
- Analytical balance
- Inert atmosphere glove box or Schlenk line

Procedure:

- Inside a glove box or under a constant flow of inert gas on a Schlenk line, the empty and clean gas-tight syringe is weighed on an analytical balance.
- A precise volume of **dipropylzinc** is carefully drawn into the syringe.
- The filled syringe is then re-weighed.
- The density is calculated by dividing the mass of the **dipropylzinc** (mass of filled syringe minus mass of empty syringe) by its volume.

Determination of Solubility

A qualitative assessment of solubility in various organic solvents can be performed under an inert atmosphere.

Materials:

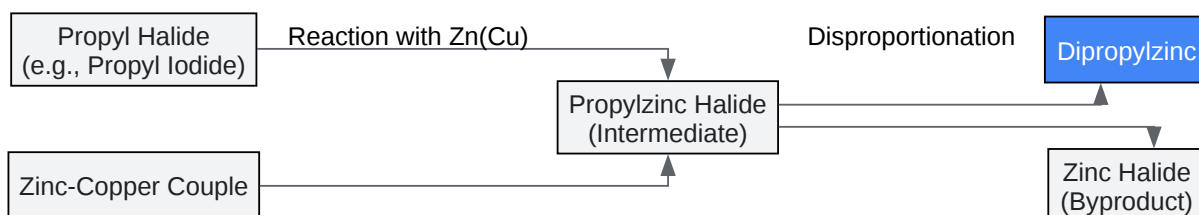
- Small, dry test tubes or vials
- **Dipropylzinc**
- A selection of dry, deoxygenated organic solvents (e.g., hexane, toluene, diethyl ether, tetrahydrofuran)
- Inert atmosphere glove box or Schlenk line

Procedure:

- Inside a glove box or on a Schlenk line, a small amount of **dipropylzinc** (e.g., a few drops) is added to a test tube.
- A small volume (e.g., 1 mL) of the chosen solvent is added to the test tube.
- The mixture is gently agitated to observe if the **dipropylzinc** dissolves completely. The formation of a homogeneous, clear solution indicates solubility. The process is repeated for each solvent. Due to the linear coordination of the zinc atom and the resulting zero dipole moment in symmetric diorganozinc compounds, they exhibit good solubility in nonpolar solvents.[5]

Synthesis of Dipropylzinc

Dipropylzinc is typically synthesized via the reaction of a propyl halide with zinc metal. A common method involves the use of a zinc-copper couple to activate the zinc.[2]



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Caption: A simplified workflow for the synthesis of **dipropylzinc**.

Applications in Drug Development

While **dipropylzinc** itself is not used as a therapeutic agent due to its high reactivity, it serves as a crucial reagent in the synthesis of complex organic molecules that may have pharmaceutical applications.[9][10] Its role in forming carbon-carbon bonds with high precision is leveraged in the construction of novel drug candidates. The Negishi coupling, a palladium-catalyzed cross-coupling reaction involving an organozinc compound, is a powerful tool in this regard.[11]

Safety and Handling

Dipropylzinc is a pyrophoric material that ignites spontaneously on contact with air and reacts violently with water.[3] It must be handled under a dry, inert atmosphere (e.g., argon or nitrogen) using specialized equipment such as a Schlenk line or a glove box.[6] All glassware must be rigorously dried before use. Personal protective equipment, including fire-retardant lab coats, safety glasses, and appropriate gloves, is mandatory. In case of fire, a Class D fire extinguisher (for combustible metals) should be used. Water must never be used to extinguish a **dipropylzinc** fire.

Conclusion

Dipropylzinc is a valuable but hazardous organometallic reagent. A comprehensive understanding of its physical properties, coupled with strict adherence to safe handling protocols, is essential for its effective and safe utilization in research and development, particularly in the synthesis of potential drug candidates. The data and experimental guidelines provided in this document are intended to support researchers in their work with this important compound.

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